

Magl-IN-14: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Magl-IN-14*

Cat. No.: *B12384431*

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Introduction

Magl-IN-14 is a potent and selective inhibitor of monoacylglycerol lipase (MAGL), a key enzyme in the endocannabinoid signaling pathway. MAGL is responsible for the hydrolysis of the endocannabinoid 2-arachidonoylglycerol (2-AG), a crucial signaling molecule that modulates a variety of physiological processes, including pain, inflammation, and neurotransmission. Inhibition of MAGL by **Magl-IN-14** leads to an accumulation of 2-AG, thereby potentiating its effects. This document provides detailed application notes, protocols, and purchasing information for the use of **Magl-IN-14** in research settings.

Purchasing Information

Magl-IN-14 is available from various chemical suppliers. Below is a summary of the information for procurement:

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight	Purity
MedChemExpress	HY-162304	2770967-04-7	C ₁₇ H ₁₇ F ₆ N ₃ O ₃	425.33 g/mol	>98%

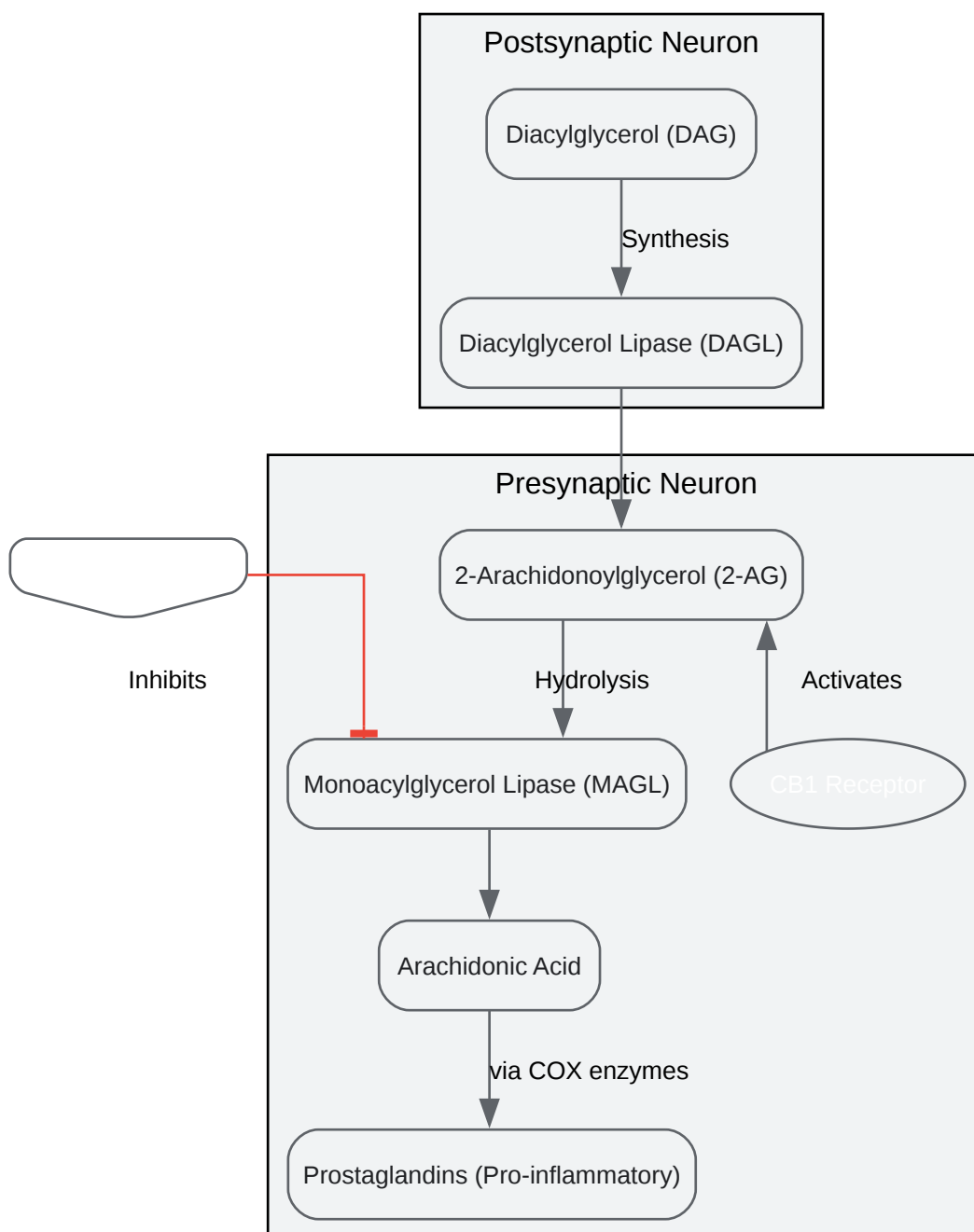
Biological Activity and Mechanism of Action

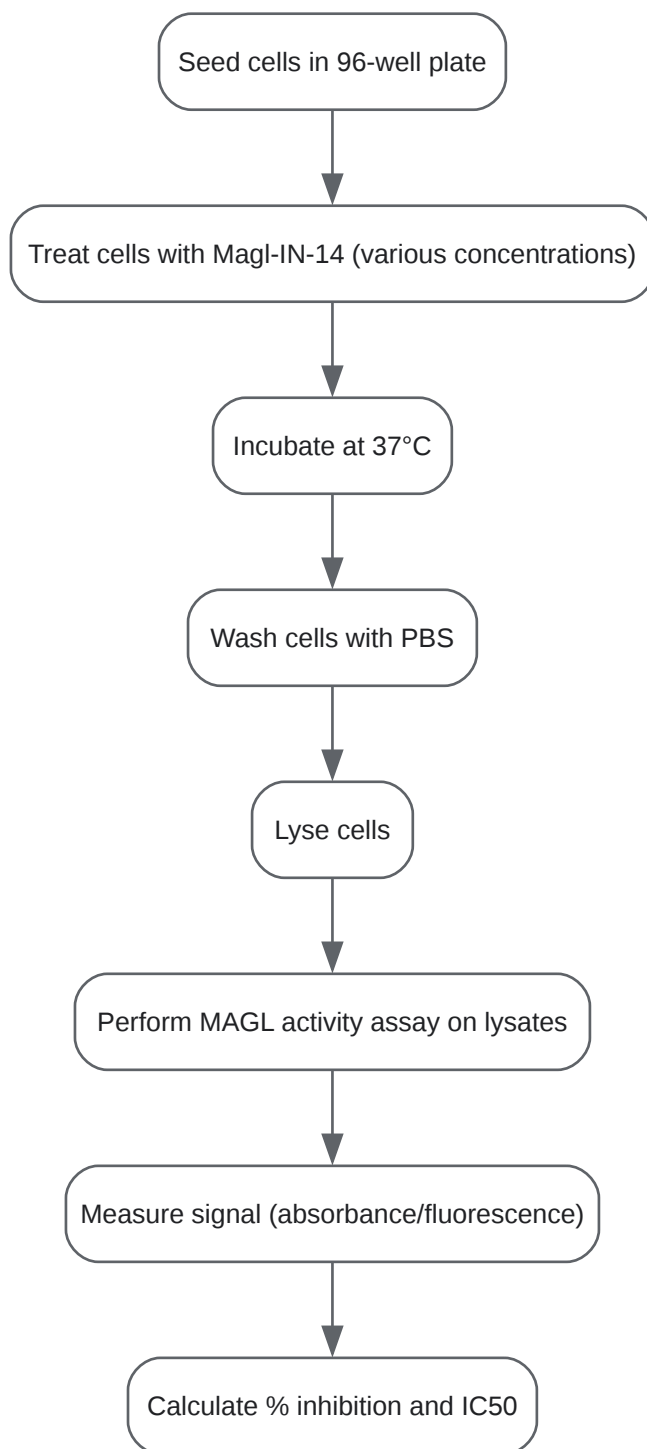
MagI-IN-14 is a highly potent inhibitor of MAGL. The primary mechanism of action is the blockade of the active site of the MAGL enzyme, preventing the breakdown of 2-AG. This leads to an elevation of 2-AG levels in various tissues, which in turn enhances the activation of cannabinoid receptors CB1 and CB2.

The inhibition of MAGL also has a significant impact on the eicosanoid signaling pathway. By preventing the hydrolysis of 2-AG, **MagI-IN-14** reduces the production of arachidonic acid, a precursor for pro-inflammatory prostaglandins. This dual action of enhancing endocannabinoid signaling and reducing pro-inflammatory mediators makes **MagI-IN-14** a valuable tool for studying a range of physiological and pathological processes.

Signaling Pathway Modulated by MagI-IN-14

The following diagram illustrates the central role of MAGL in the endocannabinoid and arachidonic acid pathways and the effect of its inhibition by **MagI-IN-14**.





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